

Aziprotryne: A Technical Literature Review

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Compound of Interest

Compound Name: **Aziprotryne**

Cat. No.: **B1232060**

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Introduction

Aziprotryne is a triazine herbicide, now considered obsolete, that was historically used for the post-emergence control of a variety of broadleaf weeds in several crops.^[1] As a member of the s-triazine chemical family, its herbicidal activity stems from its ability to inhibit photosynthesis. This technical guide provides a comprehensive review of the existing research on **Aziprotryne**, presenting quantitative data, detailed experimental protocols, and visual representations of its mechanism of action and analytical workflows.

Chemical and Physical Properties

Aziprotryne, with the chemical name 2-azido-4-isopropylamino-6-methylthio-1,3,5-triazine, is a synthetic compound. Its fundamental properties are summarized in the table below.

Property	Value	Reference
Chemical Formula	C ₇ H ₁₁ N ₇ S	[Aziprotryne Chemical Data, n.d.]
Molecular Weight	225.27 g/mol	[Aziprotryne Chemical Data, n.d.]
CAS Number	4658-28-0	[Aziprotryne Chemical Data, n.d.]
Appearance	White crystalline solid	[Aziprotryne, n.d.]
Water Solubility	55 mg/L at 20°C	[Aziprotryne (Ref: C 7019), n.d.]
Melting Point	95-97 °C	[Aziprotryne, n.d.]

Toxicological Data

The toxicological profile of **Aziprotryne** has been evaluated in various organisms. The following tables summarize the available quantitative data on its acute toxicity.

Acute Toxicity in Mammals

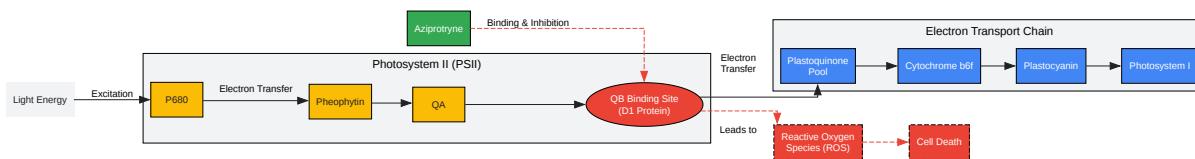
Test	Species	Route	Value	Reference
LD50	Rat	Oral	3600 mg/kg	[Aziprotryne, n.d.]
LD50	Rat	Dermal	> 3000 mg/kg	[Aziprotryne, n.d.]
LC50	Rat	Inhalation (4h)	> 2.04 mg/L	[Aziprotryne, n.d.]

Ecotoxicity

Test	Species	Duration	Value	Reference
LC50	Rainbow trout (Oncorhynchus mykiss)	96 hours	3.2 mg/L	[Aziprotryne (Ref: C 7019), n.d.]
EC50	Daphnia magna	48 hours	4.5 mg/L	[Aziprotryne (Ref: C 7019), n.d.]
EbC50	Green algae (Selenastrum capricornutum)	72 hours	0.049 mg/L	[Aziprotryne (Ref: C 7019), n.d.]

Mechanism of Action: Inhibition of Photosynthetic Electron Transport

The primary mode of action of **Aziprotryne**, like other s-triazine herbicides, is the inhibition of photosynthesis at Photosystem II (PSII).^{[2][3][4]} Specifically, **Aziprotryne** binds to the D1 protein within the PSII reaction center, competing with plastoquinone (PQ) for its binding site. This binding event blocks the electron flow from the primary quinone acceptor (Q_A) to the secondary quinone acceptor (Q_B), thereby interrupting the photosynthetic electron transport chain. The blockage of electron flow leads to an accumulation of excited chlorophyll molecules, which results in the formation of reactive oxygen species (ROS). These ROS cause lipid peroxidation and membrane damage, ultimately leading to cell death in susceptible plants.



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Inhibition of Photosystem II by **Aziprotryne**.

Experimental Protocols

Synthesis of Aziprotryne

A detailed, step-by-step protocol for the synthesis of **Aziprotryne** is not readily available in the public domain. However, a general method for the synthesis of s-triazine herbicides involves the sequential nucleophilic substitution of the chlorine atoms on cyanuric chloride. For **Aziprotryne**, this would involve the reaction of cyanuric chloride with sodium azide, followed by isopropylamine, and finally with methylthiol. The reaction conditions, such as temperature and solvent, would need to be carefully controlled at each step to achieve the desired product.

Bioassay for Herbicidal Activity (Agar-based)

This protocol describes a simple and rapid bioassay for determining the herbicidal activity of Photosystem II inhibitors using the unicellular green alga, *Chlamydomonas reinhardtii*.

Materials:

- *Chlamydomonas reinhardtii* culture
- Agar medium (e.g., TAP medium with 1.5% agar)
- Petri dishes
- Sterile paper discs
- **Aziprotryne** stock solution of known concentration
- Solvent control (e.g., ethanol or acetone)
- Micropipettes
- Incubator with controlled lighting and temperature

Procedure:

- Prepare Algal Lawn: Pour the molten agar medium into sterile petri dishes and allow it to solidify. Spread a uniform layer of the *Chlamydomonas reinhardtii* culture onto the surface of the agar to create an algal lawn.
- Prepare Herbicide Discs: Apply a known volume and concentration of the **Aziprotryne** stock solution to sterile paper discs. Prepare a solvent control disc by applying the same volume of the solvent used to dissolve the **Aziprotryne**.
- Incubation: Place the herbicide-treated and control discs onto the algal lawn in the petri dishes.
- Observation: Incubate the plates under appropriate light and temperature conditions for 2-3 days.
- Data Analysis: Measure the diameter of the zone of inhibition (clearing zone) around each disc. A larger zone of inhibition indicates higher herbicidal activity. Compare the results for **Aziprotryne** with the solvent control.

Analytical Method for Aziprotryne in Water Samples

This protocol outlines a method for the determination of **Aziprotryne** in water samples using high-performance liquid chromatography (HPLC).

Materials and Equipment:

- HPLC system with a UV detector
- C18 analytical column
- **Aziprotryne** analytical standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Solid-phase extraction (SPE) cartridges (e.g., C18)
- Vacuum manifold for SPE

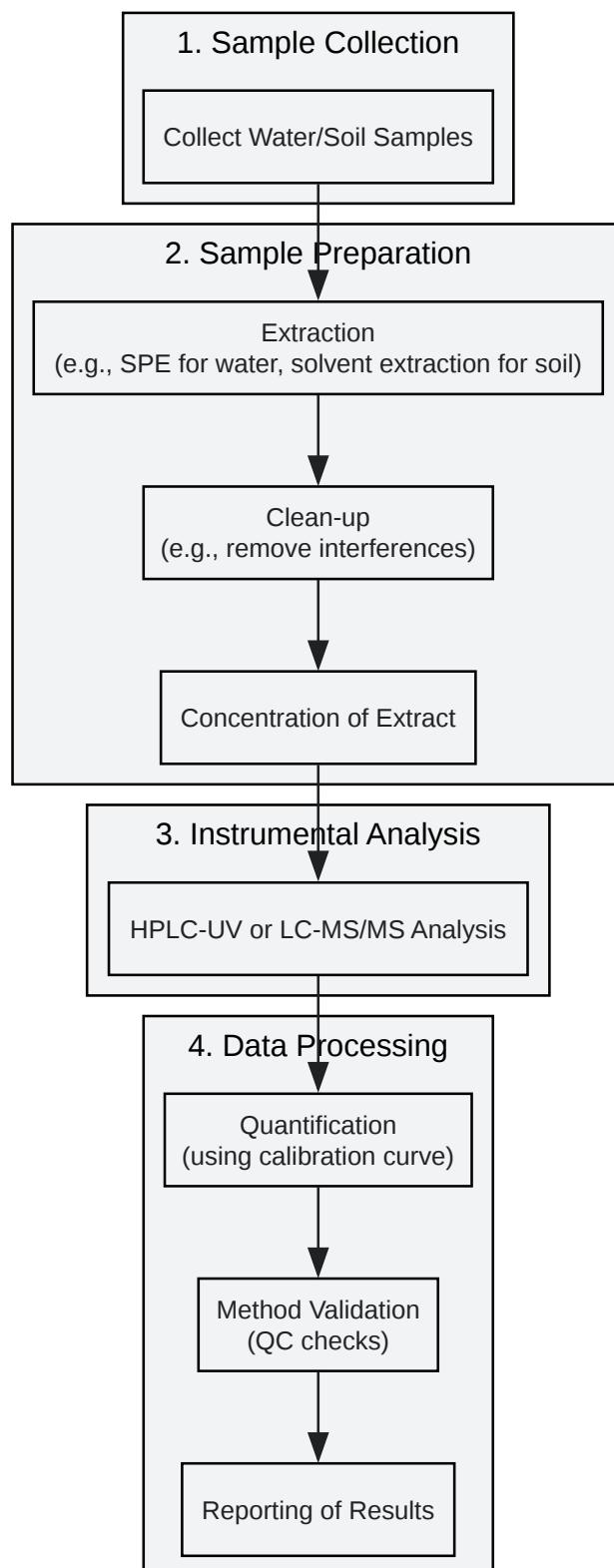
- Syringe filters (0.45 µm)

Procedure:

- Sample Preparation (Solid-Phase Extraction):
 - Condition the SPE cartridge with acetonitrile followed by water.
 - Pass a known volume of the water sample through the cartridge.
 - Wash the cartridge with water to remove interfering substances.
 - Elute the retained **Aziprotryne** with a small volume of acetonitrile.
- HPLC Analysis:
 - Filter the eluate through a 0.45 µm syringe filter.
 - Inject a known volume of the filtered eluate into the HPLC system.
 - Perform the chromatographic separation using an isocratic or gradient elution with a mobile phase of acetonitrile and water.
 - Detect **Aziprotryne** using the UV detector at its maximum absorbance wavelength (approximately 220 nm).
- Quantification:
 - Prepare a calibration curve using a series of standard solutions of **Aziprotryne** of known concentrations.
 - Quantify the concentration of **Aziprotryne** in the sample by comparing its peak area to the calibration curve.

Experimental and Analytical Workflow

The following diagram illustrates a general workflow for the analysis of **Aziprotryne** residues in environmental samples.



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General workflow for **Aziprotryne** residue analysis.

Conclusion

This technical guide has summarized the key research findings on the herbicide **Aziprotryne**. While the compound is no longer in active use, the information presented here, including its toxicological data, mechanism of action, and analytical methodologies, provides a valuable resource for researchers in environmental science, toxicology, and plant science. The detailed protocols and visual diagrams are intended to facilitate a deeper understanding of **Aziprotryne**'s properties and its impact on biological systems. Further research could focus on its environmental fate and the long-term effects of its residues.

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